

# safety precautions for handling solid lithium dichromate

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## Compound of Interest

Compound Name: *Lithium dichromate*

Cat. No.: *B084804*

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An In-depth Technical Guide to the Safe Handling of Solid **Lithium Dichromate**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety protocols and technical information for handling solid **lithium dichromate** ( $\text{Cr}_2\text{Li}_2\text{O}_7$ ). Due to its classification as a hexavalent chromium compound, it presents significant health and safety risks, including carcinogenicity, mutagenicity, and high reactivity as an oxidizing agent. Strict adherence to the following guidelines is mandatory to ensure personnel safety and environmental protection.

## Hazard Identification and Classification

**Lithium dichromate** is a potent oxidizing agent and is classified as a hazardous substance with multiple risk factors. It is crucial to understand these hazards before handling the material.

- Health Hazards:
  - Carcinogenicity: Classified as a Category 1B carcinogen, with the potential to cause cancer through inhalation.[1][2]
  - Mutagenicity: Considered a Category 1B mutagen, indicating it may cause genetic defects.[1]
  - Acute Toxicity & Irritation: Causes severe skin and eye irritation.[1] Inhalation may lead to respiratory irritation and can be corrosive to mucous membranes.[1][3][4]

- Sensitization: May cause allergic skin reactions and asthma-like symptoms if inhaled.[1][2]
- Organ Damage: Ingestion can lead to severe health consequences, including violent gastroenteritis, peripheral vascular collapse, vertigo, muscle cramps, coma, liver damage, and renal failure.[1][3][4] Skin contact can result in dermatitis and slow-healing ulcers.[1][3][4]
- Physical Hazards:
  - Oxidizing Solid: As a Category 2 oxidizer, it can intensify fires and may cause fire or explosion when in contact with combustible materials.[1][3][4] It may decompose upon heating to release oxygen, which further promotes combustion.[1][3]
- Environmental Hazards:
  - Aquatic Toxicity: Classified as very toxic to aquatic life with long-lasting effects.[2] It should not be released into the environment.[2][5]

## Physical, Chemical, and Toxicological Properties

The following tables summarize the key quantitative data for **lithium dichromate** and its primary hazardous component, hexavalent chromium.

Table 1: Physical and Chemical Properties of **Lithium Dichromate**

Property	Value	Source(s)
Chemical Formula	<chem>Cr2Li2O7</chem>	<a href="#">[1]</a> <a href="#">[6]</a>
CAS Number	13843-81-7	<a href="#">[1]</a>
Molecular Weight	229.9 g/mol	<a href="#">[1]</a>
Appearance	Orange-red to black-brown crystalline powder	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	130 °C (266 °F)	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	Decomposes at 187 °C (368.6 °F)	<a href="#">[1]</a> <a href="#">[3]</a>
Density	2.34 g/cm³ at 30 °C (86 °F)	<a href="#">[1]</a> <a href="#">[3]</a>

| Solubility | Water soluble, hygroscopic |[\[1\]](#)[\[3\]](#)[\[4\]](#) |

Table 2: Occupational Exposure Limits (OELs) for Hexavalent Chromium (Cr(VI))

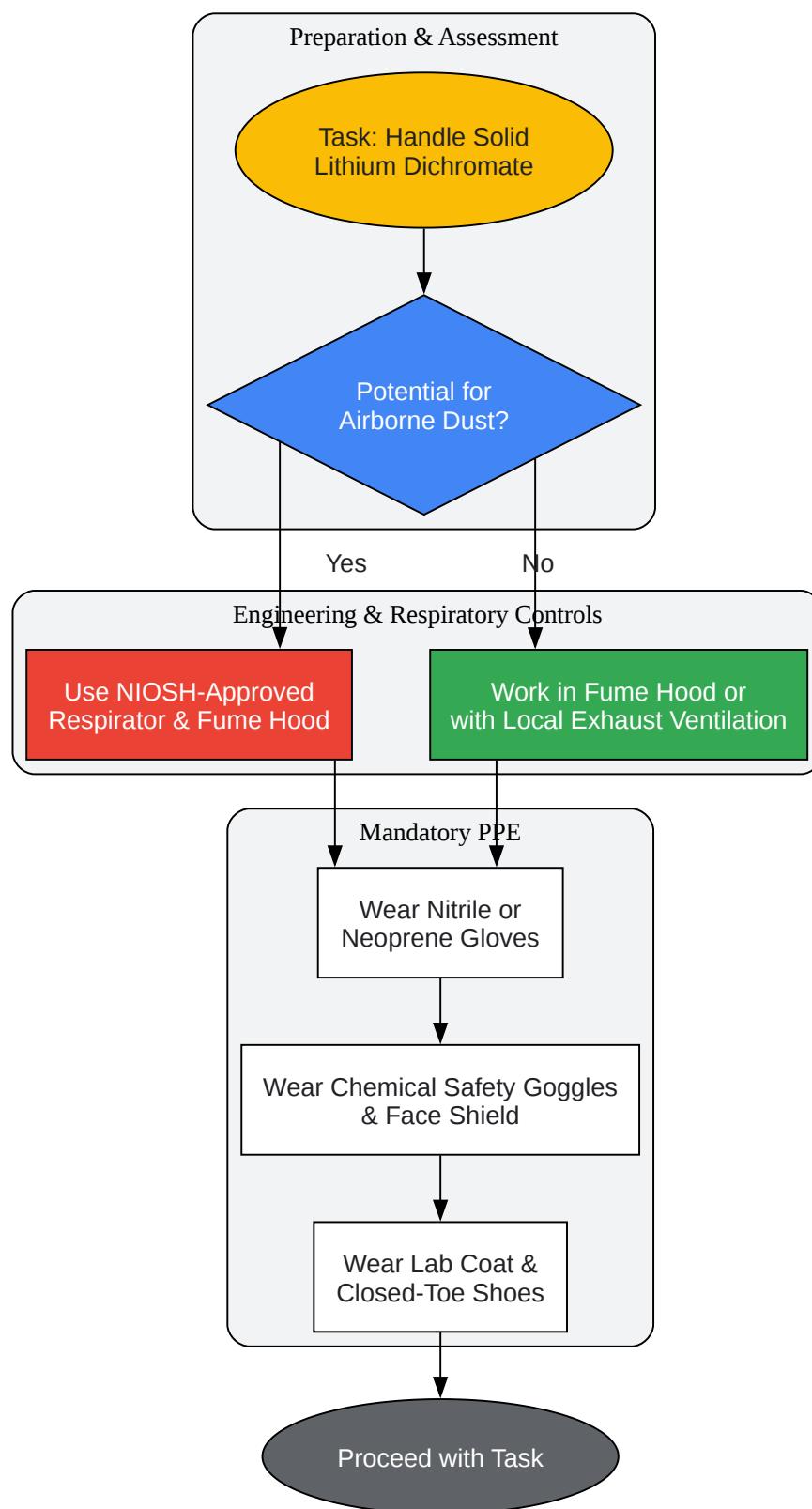
Authority/Regulation	Limit Type	Value	Notes
OSHA (USA)	Permissible Exposure Limit (PEL)	5 µg/m³	8-hour Time-Weighted Average (TWA) <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
OSHA (USA)	Action Level (AL)	2.5 µg/m³	8-hour TWA; triggers monitoring and surveillance requirements <a href="#">[7]</a> <a href="#">[9]</a>
United Kingdom	Workplace Exposure Limit (WEL)	0.01 mg/m³ (as Cr)	8-hour TWA <a href="#">[2]</a>
United Kingdom	Workplace Exposure Limit (WEL)	0.03 mg/m³ (as Cr)	15-minute Short-Term Exposure Limit (STEL) <a href="#">[2]</a>

| France | Valeur Limite d'Exposition (VLEP) | 0.001 mg/m<sup>3</sup> | 8-hour TWA (restrictive limit)[2] |

## Engineering Controls and Personal Protective Equipment (PPE)

A combination of engineering controls and robust PPE is required to minimize exposure. The hierarchy of controls (elimination, substitution, engineering controls, administrative controls, PPE) should always be considered first.

- Engineering Controls:
  - Ventilation: All work with solid **lithium dichromate** must be conducted in a certified chemical fume hood or with local exhaust ventilation (LEV) to keep airborne concentrations below the OSHA Action Level.
  - Containment: For procedures with a high risk of dust generation, use of a glove box or other process enclosures is strongly recommended.
  - Designated Areas: Establish designated and clearly marked areas for handling and storing hexavalent chromium compounds. Access should be restricted to authorized personnel.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tight-sealing chemical safety goggles and a face shield.[1][10]
  - Hand Protection: Use compatible chemical-resistant gloves, such as nitrile or neoprene rubber.[1][2] Always check manufacturer recommendations for breakthrough times.
  - Respiratory Protection: If airborne concentrations may exceed the PEL, or as a precaution against dust, a NIOSH/MSHA-approved respirator is mandatory.[5][11] For high concentrations, a positive-pressure, supplied-air respirator may be necessary.[10]
  - Skin and Body Protection: Wear a lab coat, long sleeves, and closed-toe shoes. For tasks with a higher risk of contamination, a chemically resistant apron or full-body suit is required.[10]

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Caption: PPE and Engineering Control Selection Workflow.

# Experimental Protocols: Safe Handling and Storage

## Protocol for Weighing and Handling Solid **Lithium Dichromate**:

- Preparation: Ensure the work area (fume hood, glove box) is clean and uncluttered. Assemble all necessary equipment, including spatulas, weigh boats, and sealable containers.
- Don PPE: Put on all required PPE as detailed in Section 3.
- Transfer: Carefully transfer the required amount of **lithium dichromate** from its storage container to a tared weigh boat. Use a dedicated spatula. Avoid any actions that could generate dust, such as dropping or rapid scraping.
- Weighing: Place the weigh boat on the analytical balance inside the ventilated enclosure. Record the weight.
- Containment: Immediately transfer the weighed solid to the reaction vessel or a sealable intermediate container.
- Clean-up: Tightly seal the primary storage container. Decontaminate the spatula and work surface with a damp cloth. Dispose of the weigh boat and cleaning materials as hazardous waste.
- Doff PPE: Remove PPE in the correct order to prevent cross-contamination. Wash hands thoroughly.

## Storage Protocol:

- Store in a cool, dry, well-ventilated area in a tightly sealed, properly labeled container.[\[2\]](#)[\[5\]](#)  
[\[12\]](#)
- The storage area must be segregated from incompatible materials, especially reducing agents, organic materials, and other combustibles.[\[2\]](#)[\[13\]](#)
- Store locked up in a designated area with restricted access.[\[13\]](#)

# Emergency Procedures

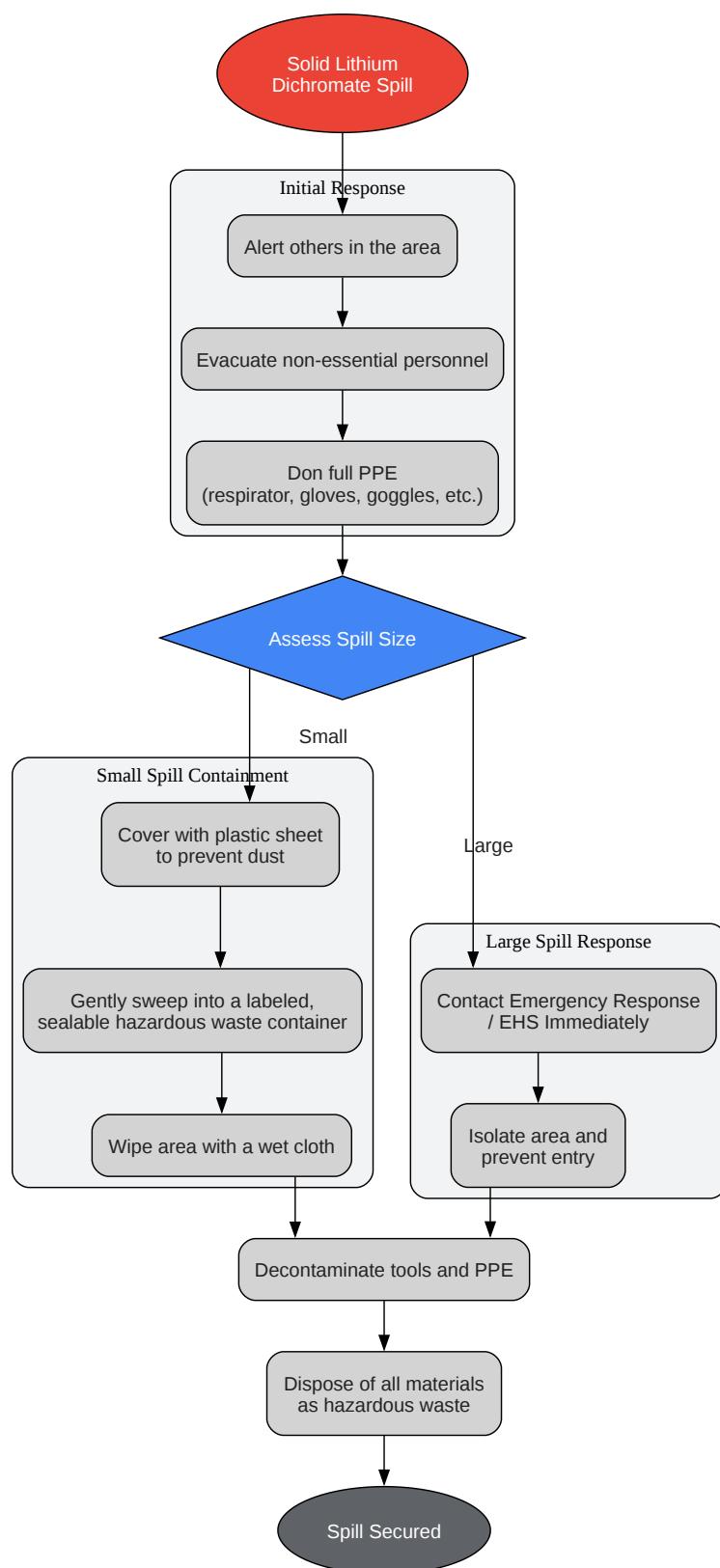
Table 3: First Aid Measures

Exposure Route	Protocol
Inhalation	<b>Move the person to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[1][3]</b>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with large amounts of water for at least 15 minutes. An application of a sodium bicarbonate paste may follow the water wash. Seek immediate medical attention.[1][3]
Eye Contact	Immediately flush eyes with a slow stream of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3]

| Ingestion | Do NOT induce vomiting. Have the conscious victim drink copious amounts of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][14] |

## Spill Response Protocol:

In the event of a spill, immediate and correct action is critical to prevent exposure and environmental contamination.



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Caption: Emergency Response Protocol for a Solid Spill.

### Firefighting Measures:

- **Role in Fire:** **Lithium dichromate** is not flammable but is a strong oxidizer that can fuel and intensify a fire.[1]
- **Extinguishing Media:** Flood the area with large quantities of water.[1][3] Do not use dry chemical powders, foam, or CO<sub>2</sub>, as they may be ineffective against an oxidizing agent fire. [13]
- **Protective Gear:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[2][10]

## Waste Disposal

All **lithium dichromate** waste, including contaminated PPE, spill clean-up materials, and empty containers, must be treated as hazardous waste.

- Collect waste in sealed, properly labeled, and durable containers.[2][15]
- Disposal must be handled by a licensed professional waste disposal service in accordance with all local, regional, and national regulations.[15]
- Under RCRA regulations in the United States, waste containing chromium may be classified as EPA Hazardous Waste Number D007.[16]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)